

synthesis and characterization of copper oxalate nanoparticles

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An In-depth Technical Guide: Synthesis and Characterization of Copper Oxalate Nanoparticles

This technical guide provides a comprehensive overview of the synthesis and characterization of copper oxalate (CuC_2O_4) nanoparticles. Intended for researchers, scientists, and professionals in drug development, this document details common synthesis methodologies, characterization techniques, and presents key quantitative data. The information is compiled from various scientific studies to ensure a thorough and practical resource.

Synthesis Methodologies

The synthesis of copper oxalate nanoparticles is primarily achieved through wet chemical methods, which allow for control over particle size and morphology. These nanoparticles often serve as precursors for the production of copper or copper oxide nanoparticles through subsequent thermal decomposition.^{[1][2]}

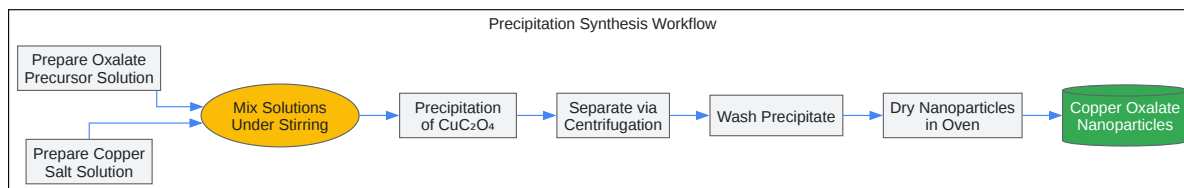
Chemical Precipitation

Chemical precipitation is a widely used, straightforward method for synthesizing copper oxalate nanoparticles.^[3] It involves the reaction of a soluble copper salt with an oxalic acid solution or a soluble oxalate salt, leading to the formation of an insoluble copper oxalate precipitate.^{[3][4]}

The particle size and morphology can be influenced by factors such as reactant concentrations, temperature, and the solvent medium.[3][5]

Experimental Protocol: Precipitation

- Precursor Preparation:
 - Prepare a solution of a copper salt, such as copper (II) chloride (CuCl_2) or copper (II) nitrate, by dissolving it in a suitable solvent like deionized water or a water-alcohol mixture. [1][6]
 - Separately, prepare a solution of an oxalate precursor, such as oxalic acid ($\text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$) or ammonium oxalate ($(\text{NH}_4)_2\text{C}_2\text{O}_4 \cdot \text{H}_2\text{O}$), in the same solvent.[1]
- Precipitation:
 - Add the copper salt solution to the oxalate solution under constant stirring at a controlled temperature (e.g., 20°C). [6] A blue-green precipitate of copper oxalate will form immediately.[1]
- Separation and Washing:
 - Allow the reaction to proceed for a set duration (e.g., 3 hours) to ensure complete precipitation.[1]
 - Separate the precipitate from the solution via centrifugation (e.g., at 6000 rpm for 20-30 minutes).[1][2]
 - Wash the collected precipitate multiple times with deionized water and/or ethanol to remove any unreacted precursors and byproducts.[1][6]
- Drying:
 - Dry the washed nanoparticles in an oven at a low temperature (e.g., 50°C) overnight to obtain the final copper oxalate nanoparticle powder.[1]



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Caption: Workflow for the synthesis of copper oxalate nanoparticles via chemical precipitation.

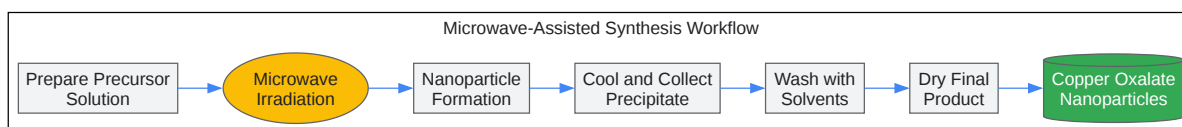
Microwave-Assisted Synthesis

The microwave-assisted method offers a rapid and efficient route for synthesizing nanoparticles.[7] Microwave irradiation provides uniform and fast heating, which can lead to the formation of nanoparticles with a narrow size distribution in a significantly shorter time compared to conventional heating methods.[8][9]

Experimental Protocol: Microwave-Assisted Synthesis

- **Precursor Preparation:** Dissolve a copper precursor, such as copper (II) acetate, in a suitable solvent like ethanol. Polyvinyl alcohol (PVA) can be added as a fuel or capping agent.[7][9]
- **Microwave Irradiation:** Place the precursor solution in a microwave reactor system. The reaction is carried out for a short duration (e.g., 10-15 minutes) under controlled power.[7][9] The process may involve cycles of heating and cooling to ensure controlled particle growth. [9]
- **Product Collection:** After the reaction is complete and the solution has cooled, a precipitate is formed.[9]
- **Purification:** The precipitate is collected by centrifugation, followed by washing with distilled water and acetone to remove impurities.[10]

- Drying: The final product is dried in air or under vacuum at a suitable temperature.[10]



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Caption: Workflow for the microwave-assisted synthesis of copper oxalate nanoparticles.

Characterization Techniques

A suite of analytical techniques is employed to determine the structural, morphological, and thermal properties of the synthesized copper oxalate nanoparticles.

X-Ray Diffraction (XRD)

XRD is a fundamental technique used to confirm the crystalline phase and purity of the synthesized material.[1] The diffraction pattern provides information about the crystal structure, and the crystallite size can be estimated from the peak broadening using the Scherrer equation.[1][11] XRD patterns of synthesized copper oxalate often reveal the presence of both anhydrous (CuC_2O_4) and hydrated ($\text{CuC}_2\text{O}_4 \cdot n\text{H}_2\text{O}$) forms.[6]

Experimental Protocol: XRD Analysis

- Sample Preparation: A small amount of the dry copper oxalate nanoparticle powder is finely ground to ensure random orientation.
- Mounting: The powder is mounted onto a sample holder, typically a flat glass or silicon slide.
- Data Acquisition: The sample is analyzed using an X-ray diffractometer, commonly with $\text{Cu K}\alpha$ radiation. Data is collected over a specific 2θ range (e.g., 10-80 degrees).[1]

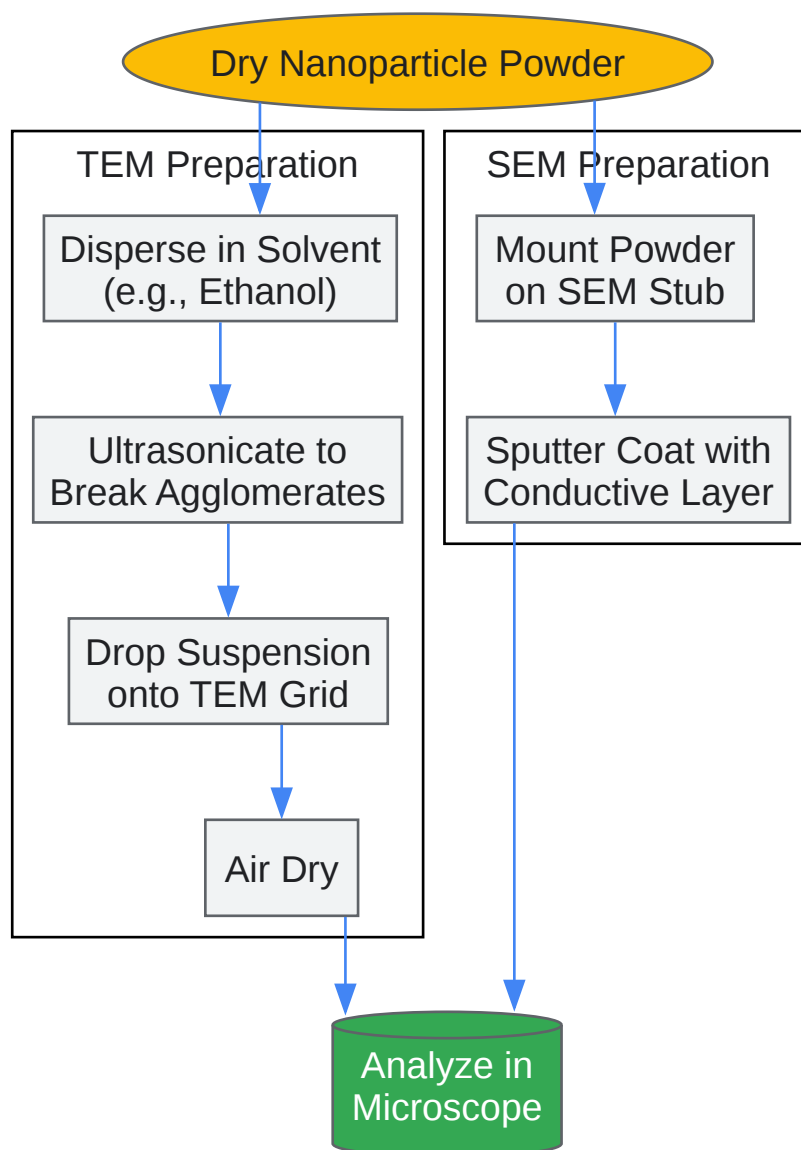
- Analysis: The resulting diffraction pattern is compared with standard patterns from databases (e.g., JCPDS) to identify the crystalline phases.[\[12\]](#)

Electron Microscopy (SEM and TEM)

Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM) are crucial for visualizing the morphology and size of the nanoparticles. SEM provides information about the surface topography and particle shape, while TEM offers higher resolution images to determine particle size, size distribution, and internal structure.[\[1\]](#)[\[11\]](#) SEM analysis has shown copper oxalate to form structures like nano-disks and nanorods, while TEM confirms particle sizes often in the range of 20-80 nm.[\[5\]](#)[\[13\]](#)

Experimental Protocol: SEM and TEM Sample Preparation

- For SEM:
 - A small amount of the nanoparticle powder is mounted onto an aluminum stub using double-sided conductive carbon tape or conductive glue.[\[14\]](#)
 - For non-conductive samples, a thin layer of a conductive material (e.g., gold or carbon) is sputtered onto the sample surface to prevent charging under the electron beam.[\[14\]](#)
- For TEM:
 - A tiny amount of the nanoparticle powder is dispersed in a volatile solvent like ethanol or acetone.[\[14\]](#)
 - The suspension is ultrasonicated for a few minutes to break up agglomerates and ensure a fine dispersion.[\[15\]](#)[\[16\]](#)
 - A single drop of the dispersion is placed onto a TEM grid (typically a carbon-coated copper grid).[\[14\]](#)[\[17\]](#)
 - The solvent is allowed to evaporate completely in air, leaving the nanoparticles dispersed on the grid for analysis.[\[14\]](#)



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Caption: Sample preparation workflows for SEM and TEM analysis of nanoparticles.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the sample, confirming the formation of copper oxalate. The spectrum shows characteristic absorption bands corresponding to the vibrations of the oxalate ion ($\text{C}_2\text{O}_4^{2-}$). Key peaks include the asymmetric and symmetric C=O stretching vibrations, typically observed around 1610 cm^{-1} and $1317\text{-}1360\text{ cm}^{-1}$, respectively.[3]

Experimental Protocol: FTIR Analysis

- **Sample Preparation:** A small amount of the nanoparticle sample is mixed with potassium bromide (KBr) powder. The mixture is then pressed into a thin, transparent pellet. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used with the neat powder.^[18]
- **Data Acquisition:** The sample is placed in the FTIR spectrometer, and a spectrum is recorded, typically in the range of 4000 to 400 cm^{-1} .^[18]

Thermal Analysis (TGA/DSC)

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to study the thermal stability and decomposition of copper oxalate nanoparticles. TGA measures the change in mass of a sample as a function of temperature, while DSC measures the heat flow into or out of a sample.^{[19][20]} The decomposition of copper oxalate in an inert atmosphere (like nitrogen or argon) typically occurs in a single step between 260-310°C, yielding copper metal.^{[21][22]} In the presence of oxygen or air, the decomposition is exothermic and results in the formation of copper (II) oxide (CuO).^{[21][22]}

Experimental Protocol: TGA/DSC Analysis

- **Sample Preparation:** A small, accurately weighed sample (typically 5-10 mg) is placed into a TGA/DSC crucible (e.g., alumina or platinum).^[19]
- **Instrument Setup:** The crucible is placed in the instrument's furnace. The desired atmosphere (e.g., nitrogen, air) is set with a constant flow rate (e.g., 50 mL/min).^[19]
- **Data Acquisition:** The sample is heated over a specified temperature range (e.g., from room temperature to 450°C) at a constant heating rate (e.g., 10 °C/min).^{[21][23]} The instrument simultaneously records mass loss (TGA) and differential heat flow (DSC).

Data Presentation

The following tables summarize quantitative data from various studies on the synthesis and characterization of copper oxalate nanoparticles.

Table 1: Synthesis Parameters and Resulting Nanoparticle Properties

Synthesis Method	Copper Precursor	Oxalate Precursor	Key Parameters	Resulting Size/Morphology	Reference(s)
Precipitation	Copper Nitrate	Oxalic Acid	Water-butanol solvent	~41 nm length, 1.7 l/w ratio	[2][6]
Precipitation	Copper Chloride	Ammonium Oxalate	Water/Glycerol solvent, 90°C	Oval-shaped, 24-42 nm	[1]
Precipitation	Copper/Oxalate Ion Conc.	Flow Rate, Temp.	Optimized via Taguchi design	60 nm thick nano-disks	[3][5]
Electrosynthesis	Copper Plate (Anode)	Sodium Oxalate	20 V, 0.01 M oxalate	~22 nm	[24][25]

| Microemulsion | - | - | - | 150 nm diameter, 700 nm length nanorods |[13] |

Table 2: Thermal Decomposition Data from TGA/DSC

Analysis Atmosphere	Decomposition Onset (°C)	Decomposition Range (°C)	Final Product	Reference(s)
Nitrogen / Argon	~264	264 - 310	Copper (Cu)	[21]
Nitrogen	-	-	Copper (Cu)	[22]
Oxygen / Air	~250	-	Copper (II) Oxide (CuO)	[21][22]

| Vacuum | - | - | - | Copper (Cu) |[22] |

Table 3: Spectroscopic and Structural Characterization Data

Technique	Parameter	Observed Value(s)	Reference(s)
FTIR	Asymmetric C=O Stretch	~1610 cm ⁻¹	[3]
FTIR	Symmetric C-O Stretch	1317 cm ⁻¹ , 1360 cm ⁻¹	[3]
XRD	Crystal System	Monoclinic / Orthorhombic	[2][6]

| XRD | Identified Phases | CuC₂O₄, CuC₂O₄·H₂O [[2][6] |

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References

- 1. Insights into the Synthesis Parameters Effects on the Structural, Morphological, and Magnetic Properties of Copper Oxide Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Synthesis and characterization of copper oxalate and copper oxide nanoparticles by statistically optimized controlled precipitation and calcination of precursor - CrystEngComm (RSC Publishing) [pubs.rsc.org]
- 6. files01.core.ac.uk [files01.core.ac.uk]
- 7. tandfonline.com [tandfonline.com]
- 8. youtube.com [youtube.com]
- 9. hysz.nju.edu.cn [hysz.nju.edu.cn]
- 10. US8864871B2 - Method for manufacturing copper nanoparticles using microwaves - Google Patents [patents.google.com]

- [11. docta.ucm.es \[docta.ucm.es\]](http://docta.ucm.es)
- [12. researchgate.net \[researchgate.net\]](http://researchgate.net)
- [13. researchgate.net \[researchgate.net\]](http://researchgate.net)
- [14. Electron Microscopy Suite \[emsuite.stem.open.ac.uk\]](http://emsuite.stem.open.ac.uk)
- [15. apps.dtic.mil \[apps.dtic.mil\]](http://apps.dtic.mil)
- [16. satnanoparticles.com \[satnanoparticles.com\]](http://satnanoparticles.com)
- [17. How To Prepare Of Samples For Nanoparticle Transmission Electron Microscopy \(TEM\) \[satnanomaterial.com\]](http://satnanomaterial.com)
- [18. rsc.org \[rsc.org\]](http://rsc.org)
- [19. Thermal Analysis of Copper Metal Complexes: Insights from TGA and DSC – Oriental Journal of Chemistry \[orientjchem.org\]](http://orientjchem.org)
- [20. tsapps.nist.gov \[tsapps.nist.gov\]](http://tsapps.nist.gov)
- [21. files01.core.ac.uk \[files01.core.ac.uk\]](http://files01.core.ac.uk)
- [22. Kinetic study on the thermal decomposition of copper\(II\) oxalate - Journal of the Chemical Society, Faraday Transactions \(RSC Publishing\) \[pubs.rsc.org\]](http://pubs.rsc.org)
- [23. tainstruments.com.cn \[tainstruments.com.cn\]](http://tainstruments.com.cn)
- [24. researchgate.net \[researchgate.net\]](http://researchgate.net)
- [25. researchgate.net \[researchgate.net\]](http://researchgate.net)
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